

8-(3-Pyridyl)theophylline: A Technical Overview of a Promising Xanthine Derivative

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Compound of Interest

Compound Name: 8-(3-Pyridyl)theophylline

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Introduction

8-(3-Pyridyl)theophylline is a synthetic xanthine derivative that has garnered interest within the scientific community for its potential therapeutic applications. As a member of the substituted xanthine family, it shares a core structure with well-known compounds like caffeine and theophylline. This structural similarity suggests a pharmacological profile that includes antagonism of adenosine receptors and inhibition of phosphodiesterase (PDE) enzymes. Such mechanisms of action are pivotal in the management of respiratory diseases like asthma and chronic obstructive pulmonary disease (COPD), and may also hold promise in other therapeutic areas. This technical guide provides a comprehensive overview of the synthesis, potential mechanisms of action, and pharmacological effects of **8-(3-Pyridyl)theophylline**, based on available scientific literature.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ N ₅ O ₂	PubChem
Molecular Weight	257.25 g/mol	PubChem
IUPAC Name	1,3-dimethyl-8-(pyridin-3-yl)-7H-purine-2,6-dione	PubChem
CAS Number	1029-62-5	ChemicalBook

Synthesis

The synthesis of **8-(3-Pyridyl)theophylline** can be achieved through the condensation of 5,6-diamino-1,3-dimethyluracil with 3-pyridinecarboxaldehyde. A general experimental protocol is outlined below.

Experimental Protocol: Synthesis of 8-(3-Pyridyl)theophylline

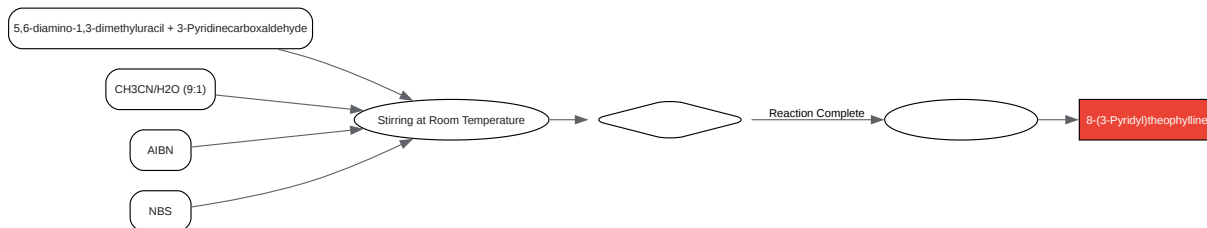
Materials:

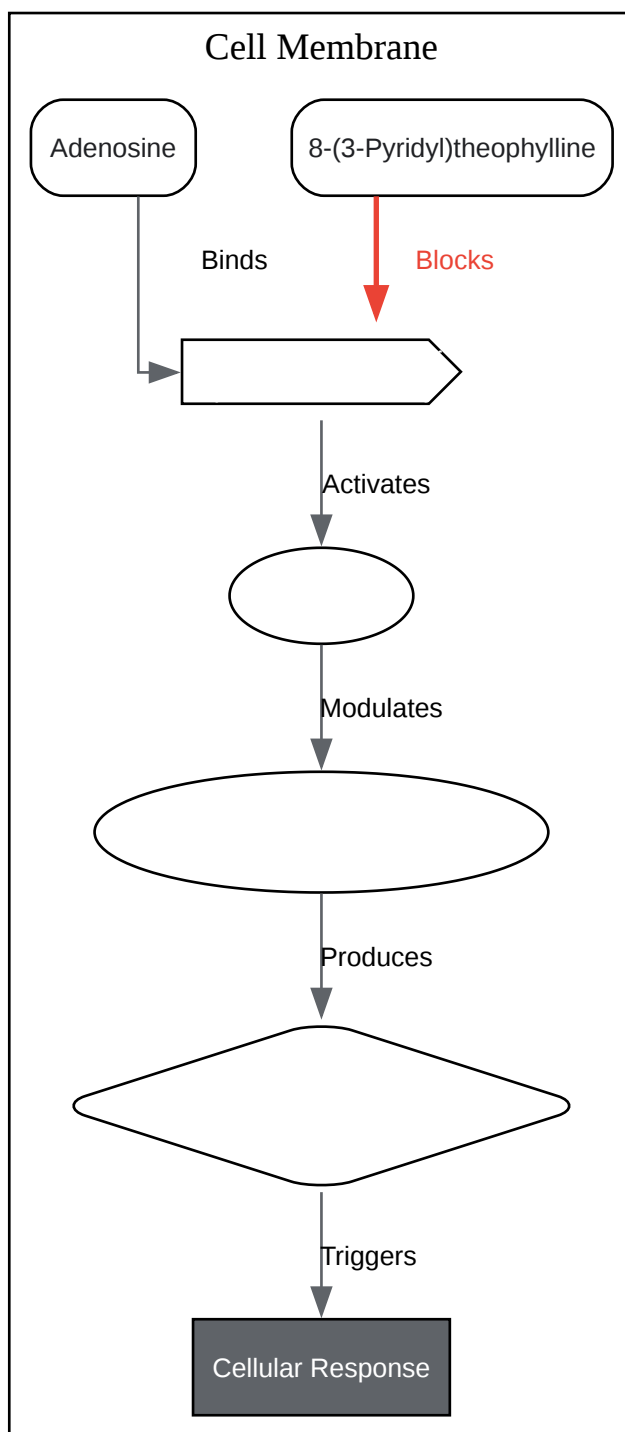
- 5,6-diamino-1,3-dimethyluracil
- 3-Pyridinecarboxaldehyde
- Acetonitrile (CH₃CN)
- Water (H₂O)
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Ethyl acetate
- Methanol

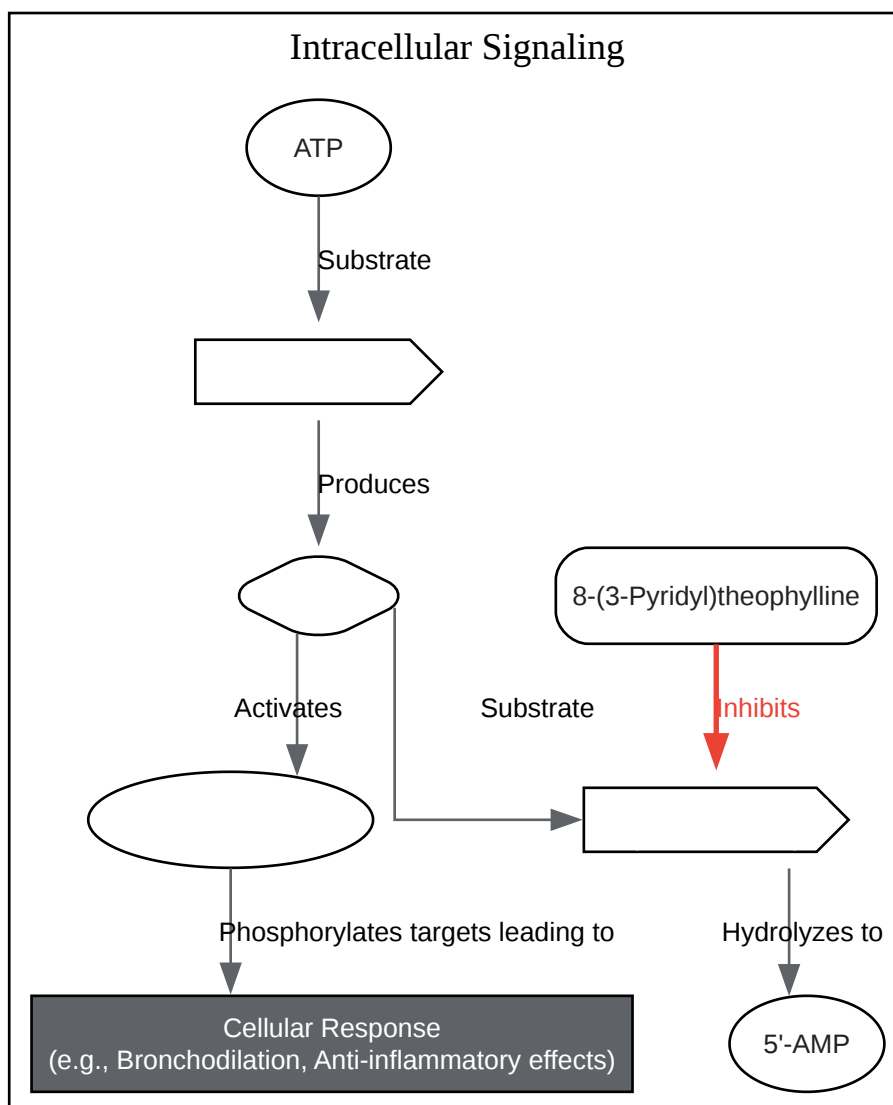
Procedure:

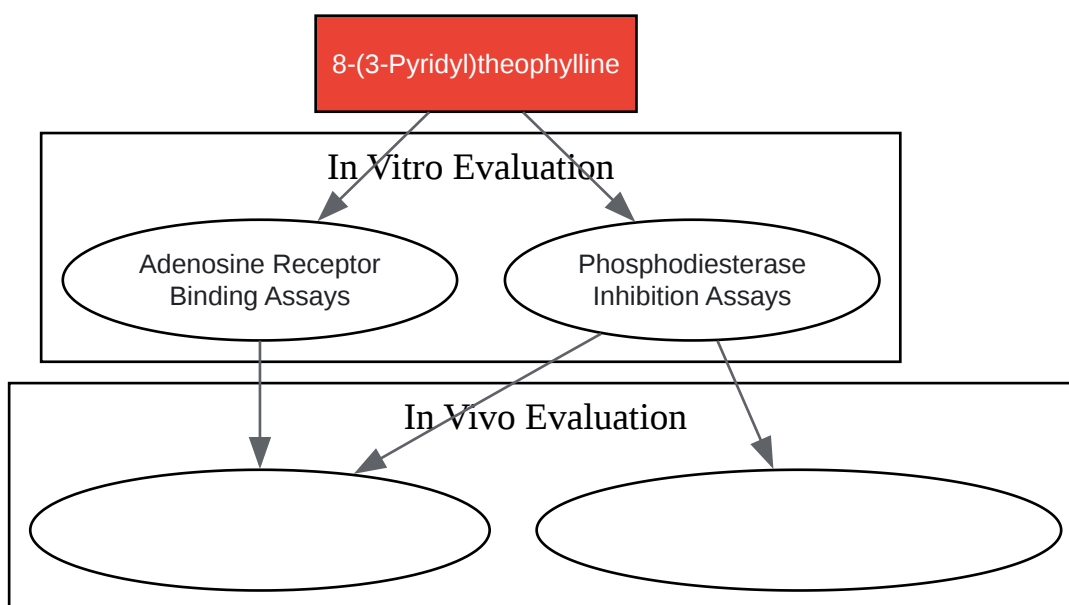
- In a round-bottom flask, a mixture of 5,6-diamino-1,3-dimethyluracil (1.0 equivalent) and 3-pyridinecarboxaldehyde (1.0 equivalent) is stirred in a 9:1 solution of acetonitrile and water.
- A catalytic amount of AIBN (0.02 equivalents) is added to the stirring mixture.
- N-Bromosuccinimide (0.7 equivalents) is added portion-wise to the reaction mixture.
- The reaction is stirred at room temperature.
- Reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the precipitate is collected by vacuum filtration.
- The collected solid is washed with ethyl acetate and methanol to yield the purified **8-(3-Pyridyl)theophylline**.

Logical Workflow for Synthesis:









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